Check Availability & Pricing

# L-745,870 Solubility & Dissolution: Technical Support Guide

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of L-745,870 in water and DMSO.

## **Frequently Asked Questions (FAQs)**

Q1: What is the expected solubility of L-745,870 in DMSO and water?

A1: The solubility of L-745,870 depends on whether it is in its base form or a salt form (hydrochloride or trihydrochloride). The salt forms generally exhibit significantly higher aqueous solubility.

Data Presentation: Solubility of L-745,870 and its Salts



Compound Form	Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
L-745,870 (Base)	DMSO	25 mg/mL	76.49 mM	Requires sonication.[1]
L-745,870 hydrochloride	Water	≥ 100 mg/mL	≥ 275.27 mM	Saturation unknown.[2]
DMSO	32.26 mg/mL	88.80 mM	Requires sonication.[2]	
L-745,870 trihydrochloride	Water	43.62 mg/mL	100 mM	_

Q2: I am having trouble dissolving L-745,870 in DMSO. What could be the issue?

A2: Difficulty in dissolving L-745,870 or its hydrochloride salt in DMSO is a common issue that can be attributed to the hygroscopic nature of DMSO.[1][2] DMSO readily absorbs moisture from the air, and this water content can significantly reduce the solubility of the compound.

#### Troubleshooting Steps:

- Use fresh, high-quality DMSO: Always use a new, unopened bottle or a properly stored aliquot of anhydrous DMSO.[1][2]
- Sonication: Use an ultrasonic bath to aid dissolution.[1][2]
- Gentle Warming: If sonication is not sufficient, gentle warming of the solution can help. Be cautious with temperature to avoid compound degradation.

Q3: How should I prepare a stock solution of L-745,870 for my experiments?

A3: The protocol for preparing a stock solution depends on the intended use (in vitro vs. in vivo) and the specific form of the compound you have.

## **Experimental Protocols**



Protocol 1: Preparing a Stock Solution in DMSO (for in vitro use)

This protocol is suitable for preparing a concentrated stock solution for cell culture and other in vitro assays.

- Weigh the Compound: Accurately weigh the required amount of L-745,870 powder.
- Add Solvent: Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock).
- Aid Dissolution: Vortex the solution briefly. If the compound does not fully dissolve, place the vial in an ultrasonic water bath until the solution is clear.[1][2]
- Storage: Once dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.[1][2] Store aliquots at -20°C for short-term (up to 1 month) or -80°C for long-term storage (up to 6 months).[1][2][3]

Protocol 2: Preparing a Dosing Solution for in vivo Experiments

For animal studies, L-745,870 is often administered in a vehicle containing co-solvents to ensure solubility and stability. It is recommended to prepare these solutions fresh on the day of use.[4]

Vehicle Formulation 1: PEG300/Tween-80/Saline This formulation results in a clear solution with a solubility of at least 2.5 mg/mL (7.65 mM).[1][4]

- Prepare a DMSO Stock: First, prepare a concentrated stock solution in DMSO (e.g., 25 mg/mL) as described in Protocol 1.
- Add Co-solvents: For a 1 mL final solution, follow these steps sequentially:[4]
  - Take 100 μL of the 25 mg/mL DMSO stock solution.
  - Add 400 μL of PEG300 and mix thoroughly.
  - Add 50 μL of Tween-80 and mix thoroughly.
  - Add 450 μL of saline to reach the final volume of 1 mL.



• Final Solution: The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]

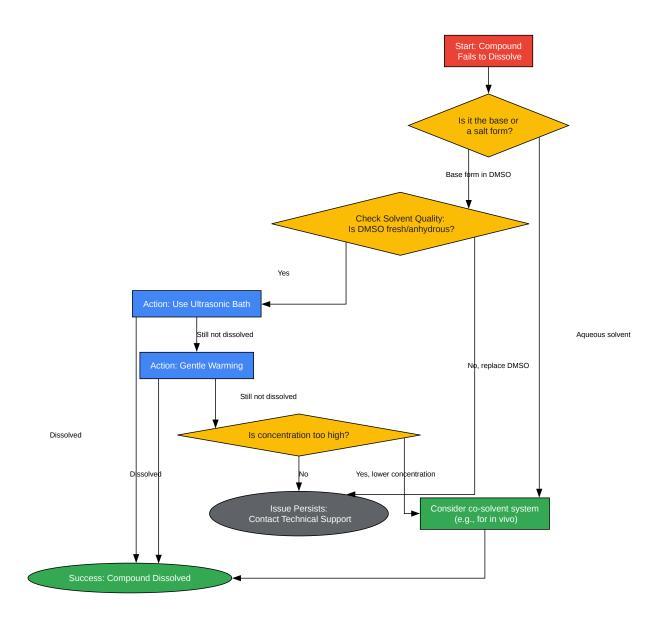
Vehicle Formulation 2: Corn Oil This formulation also yields a clear solution with a solubility of at least 2.5 mg/mL (7.65 mM).[1]

- Prepare a DMSO Stock: Prepare a concentrated stock in DMSO as described above.
- Add Corn Oil: For a 1 mL final solution, add 100 μL of the DMSO stock to 900 μL of corn oil.
- Final Solution: The final solvent composition will be 10% DMSO and 90% Corn Oil.[1]

### **Troubleshooting Workflow**

If you encounter solubility issues, the following workflow can help diagnose and solve the problem.





Click to download full resolution via product page

Caption: Troubleshooting workflow for L-745,870 dissolution issues.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. L-745870|COA [dcchemicals.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [L-745,870 Solubility & Dissolution: Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674075#l-745-870-solubility-in-water-and-dmso]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com